

Immunogenicity Profile of A12-Iso5-2DC18: A Comparative Guide

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Compound of Interest

Compound Name: A12-Iso5-2DC18

Cat. No.: B10800636

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For researchers, scientists, and drug development professionals, understanding the immunogenicity of delivery vehicles is paramount for the design of safe and effective therapeutics. This guide provides a comparative analysis of the immunogenicity profile of **A12-Iso5-2DC18**, a novel dihydroimidazole-linked ionizable lipid, against other commonly used ionizable lipids in lipid nanoparticle (LNP) formulations for mRNA delivery.

Executive Summary

A12-Iso5-2DC18, and its structural analogs, have demonstrated a potent ability to stimulate the innate immune system, a characteristic that is increasingly being leveraged for vaccine adjuvanting effects. The primary mechanism of this immunostimulation is through the activation of the STIMULATOR of Interferon Genes (STING) pathway, leading to the production of type I interferons and pro-inflammatory cytokines. This profile contrasts with other ionizable lipids such as SM-102 and DLin-MC3-DMA, which are known to activate other innate immune pathways, like those involving Toll-like receptors (TLRs) and the NLRP3 inflammasome. The choice of ionizable lipid can, therefore, significantly influence the nature and magnitude of the immune response to LNP-delivered payloads.

Comparative Immunogenicity Data

The following tables summarize the comparative immunogenicity profiles of **A12-Iso5-2DC18** and other widely used ionizable lipids. Data is compiled from multiple studies to provide a comprehensive overview.

Table 1: In Vitro Cytokine Induction Profile

Ionizable Lipid	Cell Type	Key Cytokines Induced	Potency	Primary Signaling Pathway	Reference
A12-Iso5-2DC18 (and analogs)	Dendritic Cells, Macrophages	IFN- β , TNF- α , IL-6	High	STING	
SM-102	Human PBMCs, Monocytes	IL-1 β , IL-6, TNF- α	High	NLRP3 Inflammasome, TLR4	
DLin-MC3-DMA	Human PBMCs	IL-1 β (lower than SM-102)	Moderate	NLRP3 Inflammasome	
ALC-0315	Murine models	Lower inflammatory cytokine profile compared to SM-102	Moderate	TLR4	

Table 2: In Vivo Immunogenicity Profile

Ionizable Lipid	Animal Model	Key Immune Response	Adjuvant Effect	Reference
A12-Iso5-2DC18 (and analogs)	Mice	Th1-biased cellular immunity, enhanced antigen-specific T-cell responses	Strong	
SM-102	Mice	Potent humoral and cellular immunity	Strong	
DLin-MC3-DMA	Mice	Balanced humoral and cellular immunity	Moderate	
ALC-0315	Mice	Effective humoral and cellular immunity	Strong	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of immunogenicity studies. Below are representative protocols for key experiments cited in this guide.

In Vitro Cytokine Profiling

Objective: To quantify the secretion of cytokines from immune cells upon exposure to LNP formulations containing different ionizable lipids.

Methodology:

- **Cell Culture:** Human peripheral blood mononuclear cells (PBMCs) are isolated from healthy donors using Ficoll-Paque density gradient centrifugation. Cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.
- **LNP Treatment:** LNP formulations containing **A12-Iso5-2DC18**, SM-102, or DLin-MC3-DMA are added to the cultured PBMCs at varying concentrations. A control group with no LNPs is

also included.

- Incubation: The cells are incubated for 24 hours at 37°C in a 5% CO₂ atmosphere.
- Supernatant Collection: After incubation, the cell culture supernatants are collected by centrifugation.
- Cytokine Quantification: The concentrations of key cytokines (e.g., IFN- β , TNF- α , IL-6, IL-1 β) in the supernatants are measured using a multiplex bead-based immunoassay (e.g., Luminex) or enzyme-linked immunosorbent assay (ELISA) kits, according to the manufacturer's instructions.

STING Activation Assay

Objective: To determine if an ionizable lipid activates the STING signaling pathway.

Methodology:

- Cell Line: HEK293T cells, which do not endogenously express STING, are co-transfected with plasmids encoding human STING and a luciferase reporter gene under the control of an IFN- β promoter.
- LNP Treatment: The transfected cells are treated with LNP formulations containing the ionizable lipid of interest. A known STING agonist, such as cGAMP, is used as a positive control.
- Incubation: Cells are incubated for 18-24 hours.
- Luciferase Assay: The cells are lysed, and luciferase activity is measured using a luminometer. An increase in luciferase activity indicates the activation of the IFN- β promoter and, consequently, the STING pathway.
- Western Blotting: To confirm STING activation, phosphorylation of STING and TBK1 can be assessed by Western blotting of cell lysates using phospho-specific antibodies.

In Vivo Mouse Immunization and T-Cell Response Analysis

Objective: To evaluate the adjuvant effect of LNP formulations on the antigen-specific T-cell response in vivo.

Methodology:

- **Animals:** C57BL/6 mice (6-8 weeks old) are used for the study.
- **Immunization:** Mice are immunized intramuscularly with mRNA encoding a model antigen (e.g., ovalbumin) formulated in LNPs containing different ionizable lipids. A control group receiving mRNA in saline is included. Booster immunizations can be given at specified intervals.
- **Splenocyte Isolation:** At a predetermined time point after the final immunization, mice are euthanized, and their spleens are harvested. Single-cell suspensions of splenocytes are prepared.
- **Ex Vivo Restimulation:** Splenocytes are restimulated in vitro with the cognate peptide antigen for the model protein.
- **T-Cell Analysis:** The frequency of antigen-specific T-cells producing IFN- γ is quantified by ELISpot or intracellular cytokine staining followed by flow cytometry.

Signaling Pathways and Experimental

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